

# Personal protective equipment for handling **Crisaborole-d4**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **Crisaborole-d4**

Cat. No.: **B12428907**

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## Essential Safety and Handling Guide for **Crisaborole-d4**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Crisaborole-d4**. The following procedures are designed to ensure safe laboratory operations and proper disposal of materials.

## Physical and Chemical Properties

A summary of the key physical and chemical data for **Crisaborole-d4** is presented below.

| Property            | Value  | Reference                               |
|---------------------|--|---|
| Molecular Formula   | C <sub>14</sub> H <sub>6</sub> D <sub>4</sub> BNO <sub>3</sub>   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight    | 255.07 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Appearance          | White to Off-White Solid   | <a href="#">[1]</a>                     |
| Purity              | >95% (HPLC)  | <a href="#">[2]</a>                     |
| Isotopic Enrichment | >95%   | <a href="#">[2]</a>                     |
| Storage             | Store at -20°C   | <a href="#">[2]</a>                     |
| Solubility          | Freely soluble in common organic solvents (e.g., isopropyl alcohol, propylene glycol), insoluble in water. | <a href="#">[3]</a>                     |

## Hazard Identification and Personal Protective Equipment (PPE)

Crisaborole is classified as harmful if swallowed and causes skin and serious eye irritation.[\[4\]](#) [\[5\]](#) Therefore, appropriate personal protective equipment must be worn at all times when handling **Crisaborole-d4**.

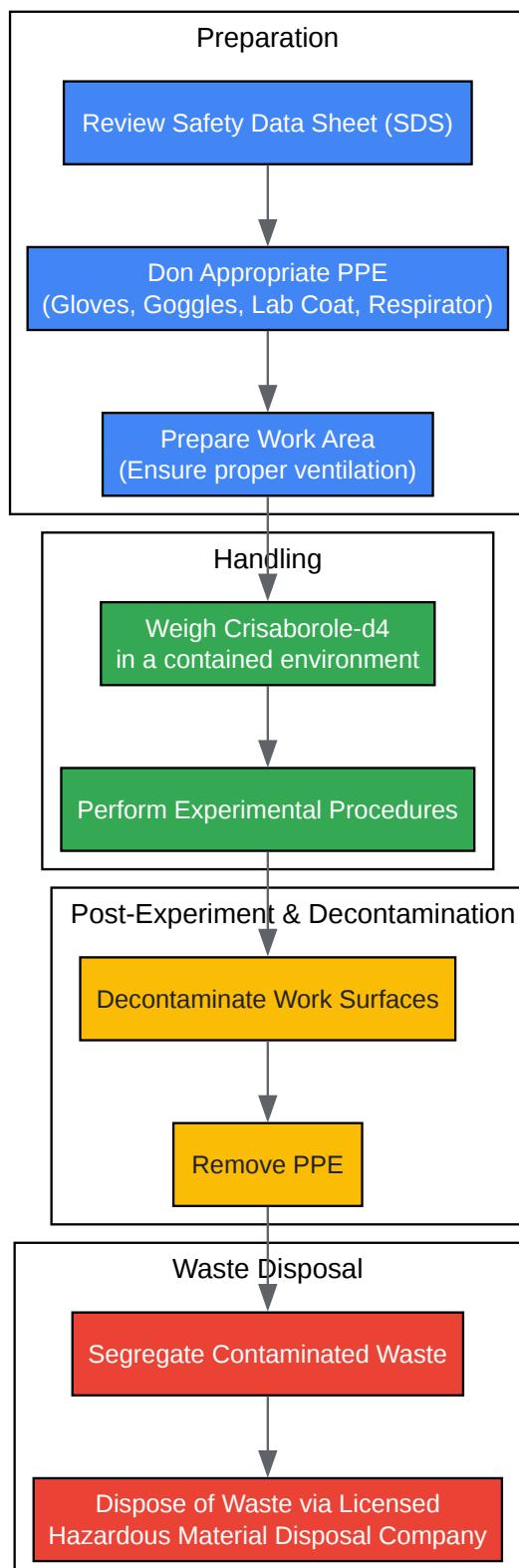
Recommended Personal Protective Equipment:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[\[5\]](#)[\[6\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[\[5\]](#) Tightly fitting safety goggles with side-shields are also recommended.[\[7\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves.[\[5\]](#)[\[6\]](#) Gloves must be inspected prior to use.[\[7\]](#)

- Skin and Body Protection: Wear compatible chemical-resistant gloves and clothing to prevent skin exposure.[\[5\]](#) Fire/flame resistant and impervious clothing should be worn.[\[7\]](#)

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **Crisaborole-d4**, from initial preparation to final disposal.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)